

# Physical state and appearance of 1-Pentadecene

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## Compound of Interest

Compound Name: 1-Pentadecene

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An In-Depth Technical Guide to the Physical State and Appearance of **1-Pentadecene**

## Introduction

**1-Pentadecene** (C<sub>15</sub>H<sub>30</sub>) is a long-chain alpha-olefin that serves as a valuable intermediate in the synthesis of various specialty chemicals, including surfactants, lubricants, and polymers.[1] For researchers, scientists, and professionals in drug development, a precise understanding of its fundamental physical properties is paramount for its effective handling, storage, and application in experimental and manufacturing settings. This guide provides a detailed examination of the physical state and appearance of **1-pentadecene**, grounded in established physicochemical data.

## Macroscopic Properties: A Visual and Sensory Profile

At standard ambient temperature and pressure (SATP), **1-pentadecene** exists as a liquid.[2][3] Its appearance is consistently reported as a clear and colorless liquid.[4] However, some sources note that it may also appear as a light yellow liquid, a variation that could be attributed to impurity levels or storage conditions.[1][5][6] The compound is generally described as odorless.[6]

Being a hydrocarbon with a long aliphatic chain, **1-pentadecene** is non-polar. This molecular characteristic dictates its solubility properties, rendering it a very hydrophobic molecule that is practically insoluble or immiscible in water.[2][4][5][7] Its estimated water solubility is exceedingly low, on the order of 0.0038 mg/L at 25°C.[1][8]

## Core Physicochemical Data

The physical characteristics of **1-pentadecene** are quantified by several key parameters. These values are crucial for designing experimental protocols, ensuring safe handling, and predicting its behavior under various conditions.

Property	Value	Conditions	Source(s)
Physical State	Liquid	At 20-25 °C	[2][3]
Appearance	Clear, colorless to light yellow liquid	Ambient	[4][5]
Melting Point	-4 °C to -2.8 °C	1 atm	[3][4][9]
Boiling Point	268-269 °C	1 atm	[4][9]
Density	0.775 g/mL	At 25 °C	[5][9]
Solubility in Water	~0.0038 mg/L (practically insoluble)	At 25 °C	[1][2][8]

## Phase Transitions and Thermal Behavior

The physical state of **1-pentadecene** is fundamentally dependent on temperature. The transitions between its solid, liquid, and gaseous phases occur at its melting and boiling points, respectively.

- Solidification (Freezing): Below its melting point of approximately -4°C, **1-pentadecene** transitions from a liquid to a solid state.[4][9]
- Vaporization (Boiling): At its boiling point of 268-269°C under atmospheric pressure, the substance undergoes a phase transition from liquid to gas.[4][9]

The relationship between temperature and the physical state of **1-pentadecene** can be visualized as a linear progression.

Caption: Phase transitions of **1-pentadecene** with temperature.

# Experimental Protocol: Visual Characterization of 1-Pentadecene

This protocol outlines a self-validating procedure for the visual inspection and confirmation of the physical state of a **1-pentadecene** sample under standard laboratory conditions.

Objective: To accurately document the physical state, color, and clarity of a **1-pentadecene** sample at ambient temperature.

Materials:

- Sample of **1-pentadecene** (CAS: 13360-61-7)
- Clear, clean glass vial or beaker
- Laboratory thermometer
- White background (e.g., a sheet of white paper)
- Personal Protective Equipment (PPE): Safety glasses, gloves

Methodology:

- Acclimatization: Ensure the **1-pentadecene** sample and the inspection area are at a stable ambient temperature (typically 20-25°C). Record the exact temperature of the laboratory.
  - Causality: The physical state is temperature-dependent. Ensuring thermal equilibrium prevents mischaracterization due to recent temperature fluctuations (e.g., removal from cold storage).
- Sample Preparation: Dispense a small volume (e.g., 5-10 mL) of **1-pentadecene** into a clean, dry glass vial.
  - Trustworthiness: Using clean glassware prevents contamination that could alter the appearance or introduce particulate matter.

- **State and Flow Observation:** Gently tilt the vial and observe the sample's behavior. A free-flowing liquid consistency confirms its state. Note its viscosity qualitatively (e.g., water-like, slightly viscous).
  - **Self-Validation:** The clear observation of fluid motion is a direct confirmation of the liquid state.
- **Color and Clarity Assessment:** Place the vial against a white background. Observe the sample under good lighting.
  - **Causality:** A white background provides a neutral, high-contrast field, enabling the accurate determination of color (or lack thereof) and the presence of any suspended particles or haze.
- **Documentation:** Record the observations in a laboratory notebook, noting the date, temperature, and a detailed description of the appearance (e.g., "Clear, colorless, free-flowing liquid with no visible particulates").

## Conclusion

**1-Pentadecene** is unequivocally a liquid under standard laboratory conditions, characterized by a clear, colorless to light yellow appearance and an absence of odor. Its physical state is governed by its melting point of approximately  $-4^{\circ}\text{C}$  and boiling point of  $268\text{-}269^{\circ}\text{C}$ . A thorough understanding and verification of these properties through established protocols are essential for ensuring its proper application and maintaining experimental integrity in scientific research and development.

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